

"Ethyl (phenylthio)acetate" molecular formula and weight.

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Compound of Interest

Compound Name: Ethyl (phenylthio)acetate

Cat. No.: B1329697

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An In-depth Technical Guide to Ethyl (phenylthio)acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl (phenylthio)acetate**, a valuable intermediate in organic synthesis. The document outlines its chemical properties, a detailed experimental protocol for its synthesis, and relevant data presented in a clear, structured format for ease of use by professionals in research and development.

Core Molecular Information

Ethyl (phenylthio)acetate is an organic compound that serves as a building block in the synthesis of more complex molecules. Its fundamental properties are summarized below.

Molecular Formula: $C_{10}H_{12}O_2S$ [1]

Molecular Weight: 196.27 g/mol [2]

The structure consists of an ethyl acetate group where one of the alpha-hydrogens is substituted with a phenylthio group.

Physicochemical Data

A summary of the key physical and chemical properties of **Ethyl (phenylthio)acetate** is provided in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
CAS Number	7605-25-6	[1]
Appearance	Colorless to pale yellow liquid	
Density	1.13 g/cm ³	[3]
Boiling Point	143-145 °C at 14 mmHg	[3]
Refractive Index	1.5460 to 1.5480	[3]
Vapor Pressure	6.74 x 10 ⁻⁵ mmHg at 25 °C	[3]

Synthesis of Ethyl (phenylthio)acetate

The synthesis of **Ethyl (phenylthio)acetate** is typically achieved via a nucleophilic substitution reaction, analogous to the Williamson ether synthesis. This method involves the reaction of thiophenol with an ethyl haloacetate, such as ethyl chloroacetate or ethyl bromoacetate, in the presence of a base. The reaction proceeds via an S_N2 mechanism.

Overall Reaction:

Experimental Protocol: Synthesis via S-alkylation of Thiophenol

This protocol describes a general and effective method for the laboratory-scale synthesis of **Ethyl (phenylthio)acetate**.

Materials:

- Thiophenol
- Ethyl chloroacetate
- Potassium carbonate (K₂CO₃), anhydrous

- Acetone, anhydrous
- Diethyl ether
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

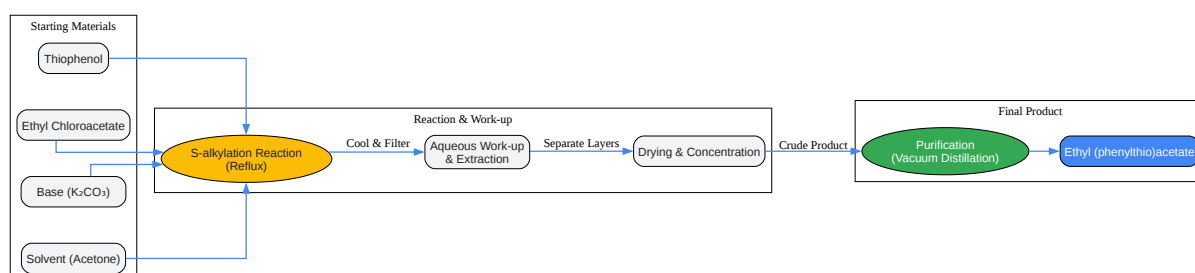
Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add thiophenol (1.0 equivalent), anhydrous potassium carbonate (1.5 equivalents), and anhydrous acetone.
- **Addition of Reagent:** Stir the suspension at room temperature. To this mixture, add ethyl chloroacetate (1.1 equivalents) dropwise over a period of 10-15 minutes.
- **Reaction:** Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Filter the solid potassium carbonate and potassium chloride salts and wash the solid with a small amount of acetone.
- **Extraction:** Combine the filtrate and the washings and remove the acetone using a rotary evaporator. Dissolve the resulting residue in diethyl ether. Transfer the ether solution to a

separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution, water, and brine.

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude **Ethyl (phenylthio)acetate**.
- **Purification:** The crude product can be purified by vacuum distillation to obtain the final product as a colorless to pale yellow liquid.

Logical Workflow for Synthesis



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Caption: Workflow for the synthesis of **Ethyl (phenylthio)acetate**.

Biological Activity and Signaling Pathways

Based on available literature, **Ethyl (phenylthio)acetate** is primarily utilized as a chemical intermediate in organic synthesis. There is no significant published research detailing its specific biological activities or its direct involvement in cellular signaling pathways. Its utility in drug development is as a precursor for the synthesis of more complex, biologically active molecules. While derivatives of structurally related compounds have been investigated for activities such as antidiabetic or antioxidant effects, this data does not directly apply to **Ethyl (phenylthio)acetate** itself.

Applications in Research and Development

The primary application of **Ethyl (phenylthio)acetate** is as a versatile intermediate in the synthesis of pharmaceuticals and other fine chemicals. The sulfide and ester functionalities allow for a variety of chemical transformations, making it a useful building block for introducing the phenylthio-acetyl moiety into larger molecules.

Safety and Handling

Ethyl (phenylthio)acetate should be handled in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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